

Dodecanedioic Acid-13C12 solubility in different solvents

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Compound of Interest

Compound Name: Dodecanedioic Acid-13C12

Cat. No.: B565743

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Technical Support Center: Dodecanedioic Acid-13C12

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This technical support guide provides detailed information on the solubility of **Dodecanedioic Acid-13C12**, experimental protocols for solubility determination, and troubleshooting advice for common issues encountered during research and development.

A Note on Isotopic Labeling

The quantitative data and general solubility characteristics provided in this guide are based on studies of unlabeled dodecanedioic acid (DDDA). For a heavy isotope-labeled compound like **Dodecanedioic Acid-13C12**, the fundamental physicochemical properties, including solubility, are not expected to differ significantly from its unlabeled counterpart. Solubility is primarily determined by intermolecular forces, which are minimally affected by the change in nuclear mass.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of Dodecanedioic Acid-13C12?

A1: **Dodecanedioic Acid-13C12**, like its unlabeled form, is a long-chain dicarboxylic acid. Its structure, with a 12-carbon backbone, makes it largely nonpolar, while the two terminal carboxylic acid groups provide some hydrophilic character.^{[1][2]} Consequently, it exhibits low solubility in water but is significantly more soluble in various organic solvents.^{[3][4][5]} Its solubility in water is also pH-dependent and increases with temperature.^{[3][6]}

Q2: I am having trouble dissolving Dodecanedioic Acid-13C12 in water. What am I doing wrong?

A2: This is a common issue due to the compound's inherently low aqueous solubility, which is less than 0.1 g/L at 20°C.^{[7][8]} To improve dissolution in aqueous media, consider the following:

- Increase Temperature: Solubility in water increases with temperature.^[3]
- Adjust pH: As a dicarboxylic acid, its solubility will increase significantly in basic solutions (e.g., 5% NaOH or 5% NaHCO₃) due to the formation of the more polar carboxylate salt.^[8]
- Use Co-solvents: If permissible for your application, adding a water-miscible organic solvent like ethanol can increase solubility.

Q3: What is the recommended solvent for preparing a stock solution?

A3: For preparing high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is an excellent choice, with a reported solubility of ≥ 200 mg/mL.^[9] Ethanol is also a good option, with a reported solubility of 0.1 g/mL.^{[7][8][10]} When using DMSO, it is crucial to use a fresh, anhydrous grade, as absorbed moisture can significantly reduce the solubility of the compound.^[11]

Q4: My solubility measurements are inconsistent. What are the potential causes?

A4: Inconsistent results in solubility experiments often stem from a few key factors:

- **Insufficient Equilibration Time:** It is crucial to ensure the solution has reached equilibrium. This can take anywhere from 24 to 48 hours with continuous agitation.[\[2\]](#)
- **Temperature Fluctuations:** Solubility is temperature-dependent. Maintaining a constant temperature with a thermostatic bath is essential for reproducible results.[\[2\]](#)
- **Supersaturation:** Rapidly cooling a solution can lead to a supersaturated state, yielding artificially high solubility values. Ensure the system equilibrates properly at the target temperature.
- **Inaccurate Analysis:** The method used to quantify the dissolved solute (e.g., gravimetric analysis, titration) must be precise and validated.

Quantitative Solubility Data

The solubility of dodecanedioic acid has been measured in various solvents. The data below is summarized for easy comparison.

Table 1: Solubility of Dodecanedioic Acid in Aqueous Solution

| Temperature (°C) | Molar Solubility (mol/L) |
|------------------|--------------------------|
| 35 | 0.074 |
| 45 | 0.169 |
| 55 | 0.370 |

Data adapted from studies on dicarboxylic acids.[\[2\]](#)

Table 2: Solubility of Dodecanedioic Acid in Organic Solvents

| Solvent | Temperature Range (K) | Solubility Order at a Given Temperature |
|---------------|-----------------------|---|
| Ethanol | 288.15 to 323.15 | 1st (Highest) |
| Acetic Acid | 288.15 to 323.15 | 2nd |
| Acetone | 288.15 to 323.15 | 3rd |
| Butanone | 288.15 to 323.15 | 4th |
| 3-Pentanone | 288.15 to 323.15 | 5th |
| Ethyl Acetate | 288.15 to 323.15 | 6th (Lowest) |

This table indicates the relative order of solubility; at any given temperature within the range, ethanol was the best solvent and ethyl acetate was the poorest among those tested.[\[12\]](#)[\[13\]](#)

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of a solid compound like **Dodecanedioic Acid-13C12** are the gravimetric method and the static analytic method.

Protocol 1: Gravimetric Method

This method is a straightforward approach for determining the solubility of a solid in a liquid by evaporating the solvent from a saturated solution and weighing the remaining solute.[\[2\]](#)[\[12\]](#)

Methodology:

- Preparation of Saturated Solution: Add an excess amount of **Dodecanedioic Acid-13C12** to a known volume of the chosen solvent in a sealed flask. The presence of undissolved solid is essential to confirm saturation.[\[2\]](#)
- Equilibration: Place the sealed flask in a thermostatic water bath set to the desired temperature. Agitate the mixture continuously for 24-48 hours to ensure equilibrium is reached.[\[2\]](#)
- Phase Separation: Stop agitation and allow the undissolved solid to settle completely.

- **Sampling:** Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pipette pre-heated to the experimental temperature to prevent premature crystallization.
- **Solvent Evaporation:** Transfer the sampled solution to a pre-weighed container. Carefully evaporate the solvent under reduced pressure or in a fume hood.
- **Analysis:** Once the solvent is fully evaporated, weigh the container with the dried solute. The mass of the solute can be used to calculate the solubility in terms of g/L or mol/L.

Protocol 2: Static Analytic Method

This is a precise technique where the composition of the saturated solution is analyzed without evaporation, often using methods like titration or chromatography.[\[2\]](#)[\[12\]](#)

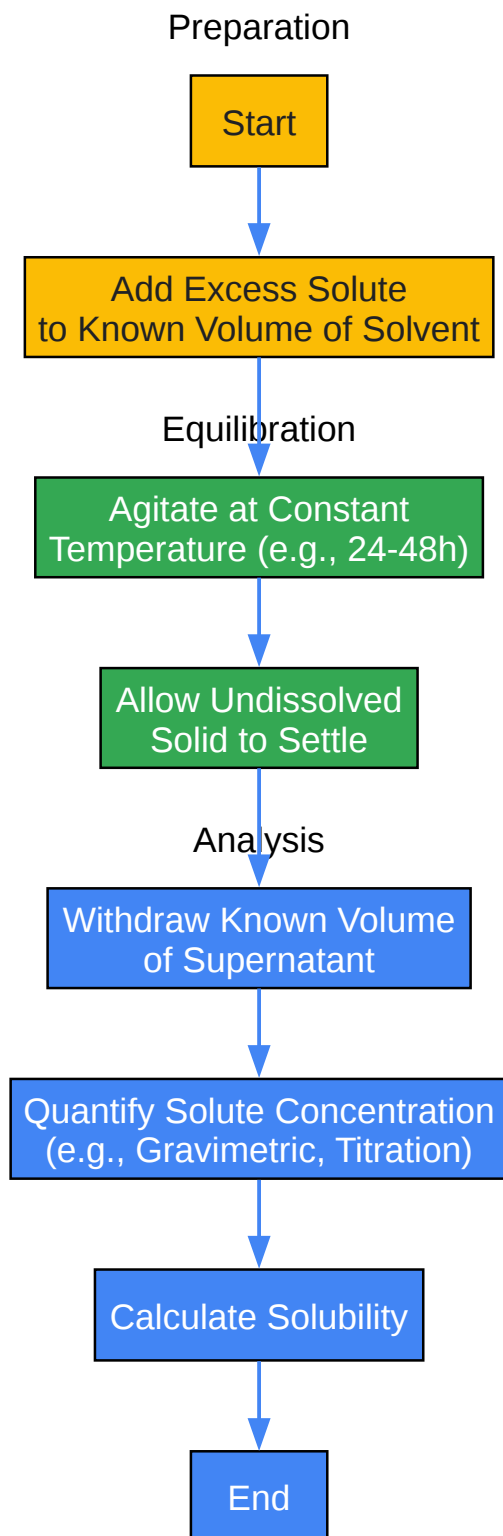
Methodology:

- **System Setup:** Place a known mass of the solvent into a jacketed glass vessel connected to a thermostatic circulator to maintain a precise temperature.[\[2\]](#)
- **Preparation of Saturated Solution:** Add an excess of **Dodecanedioic Acid-13C12** to the solvent. Stir the mixture continuously to facilitate dissolution.[\[2\]](#)
- **Equilibration:** Allow the system to equilibrate at the set temperature for several hours while maintaining stirring. Ensure undissolved solid remains present.[\[2\]](#)
- **Sampling:** Stop the stirring and allow the solid to settle. Extract a sample of the clear supernatant.
- **Analysis:** Analyze the concentration of the solute in the sample using a suitable analytical technique. For a dicarboxylic acid, this is often done via titration with a standardized base (e.g., NaOH). The solubility can then be calculated from the concentration determined.

Visualized Workflows and Logical Diagrams

Experimental Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of a compound.

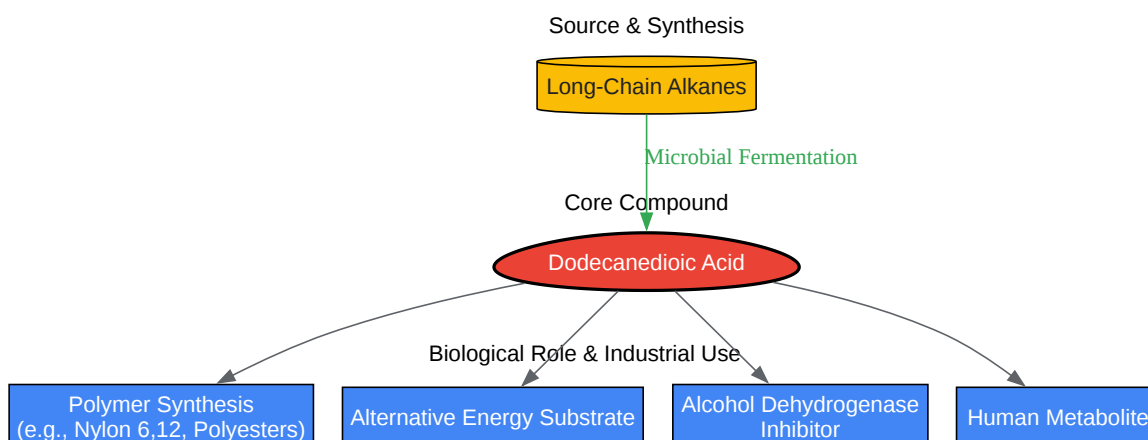


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Caption: A generalized experimental workflow for determining compound solubility.

Metabolic and Industrial Context of Dodecanedioic Acid

This diagram shows the relationship between dodecanedioic acid and its roles in metabolism and industrial applications.



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